

Technical Guide: Physical Properties of 1-(Trimethylsilyl)-1-propyne

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Compound of Interest

Compound Name: 1-(Trimethylsilyl)-1-propyne

Cat. No.: B132021

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Abstract

This technical guide provides a comprehensive overview of the core physical properties of **1-(Trimethylsilyl)-1-propyne** (TMS-propyne). A silylated alkyne, this compound is a versatile building block in organic synthesis, particularly in the construction of complex molecules for pharmaceutical and materials science applications. This document compiles and presents key physical data in a structured format, details generalized experimental protocols for their determination, and includes visualizations to illustrate the relationships between these properties and the workflows for their characterization.

Chemical Identity

Identifier	Value
Chemical Name	1-(Trimethylsilyl)-1-propyne
Synonyms	Trimethyl(prop-1-yn-1-yl)silane, 1-Propynyltrimethylsilane, Methyl(trimethylsilyl)acetylene
CAS Number	6224-91-5[1][2]
Molecular Formula	C ₆ H ₁₂ Si[1][3]
Molecular Weight	112.24 g/mol [1][2]
Chemical Structure	CH ₃ C≡CSi(CH ₃) ₃ [1]
InChI Key	DCGLONGLPGISNX-UHFFFAOYSA-N[1]
SMILES	CC#C--INVALID-LINK--(C)C[1]

Physical and Chemical Properties

1-(Trimethylsilyl)-1-propyne is a clear, colorless liquid at room temperature.[3][4] It is miscible with common organic solvents such as toluene.[3][4]

Tabulated Physical Properties

The following table summarizes the key quantitative physical properties of **1-(Trimethylsilyl)-1-propyne**.

Property	Value	Reference Conditions
Boiling Point	99-100 °C	(lit.)[1][2][5]
Melting Point	-69 °C	[3][5]
Density	0.758 g/mL	at 25 °C (lit.)[1][2]
Refractive Index (n ₂₀ /D)	1.417	(lit.)[1][2]
Vapor Density	>1	(vs air)[1][2]
Flash Point	4 °C (39.2 °F)	closed cup[2]

Safety Information

Hazard Statement	GHS Pictogram	Signal Word
H225: Highly flammable liquid and vapor.[2][6]	GHS02	Danger[2][6]
H315: Causes skin irritation.[6]		
H319: Causes serious eye irritation.[6]		

For detailed safety and handling information, refer to the Material Safety Data Sheet (MSDS).

Experimental Protocols

This section outlines generalized, standard laboratory procedures for the determination of the key physical properties of liquid organic compounds like **1-(Trimethylsilyl)-1-propyne**.

Boiling Point Determination (Thiele Tube Method)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube
- Thermometer (0-250 °C)
- Capillary tube (sealed at one end)
- Small test tube
- Heating mantle or Bunsen burner
- Mineral oil or silicone oil

Procedure:

- A small amount of **1-(Trimethylsilyl)-1-propyne** is placed in the small test tube.
- The capillary tube is placed in the test tube with the open end submerged in the liquid.
- The test tube is attached to the thermometer and placed in the Thiele tube containing the heating oil.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is discontinued when a steady stream of bubbles is observed.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.^[7]

Density Measurement (Pycnometer Method)

The density is determined by measuring the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance
- Constant temperature bath

Procedure:

- The empty, clean, and dry pycnometer is weighed on the analytical balance.
- The pycnometer is filled with **1-(Trimethylsilyl)-1-propyne**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a constant temperature bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
- The pycnometer is removed from the bath, carefully dried on the outside, and weighed again.

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light propagates through the substance.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator (e.g., at 20 °C)
- Dropper

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., acetone) and allowed to dry.
- A few drops of **1-(Trimethylsilyl)-1-propyne** are placed on the surface of the measuring prism.
- The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The handwheel is turned to center the dividing line on the crosshairs.
- The refractive index is read from the instrument's scale.[3]

Spectroscopic Analysis

Sample Preparation:

- Approximately 5-25 mg of **1-(Trimethylsilyl)-1-propyne** is dissolved in a deuterated solvent (e.g., CDCl₃) in a small vial.[8][9]
- The solution is filtered through a pipette with a small cotton plug into a clean NMR tube to a height of about 4-5 cm.[8]

- A small amount of a reference standard, such as tetramethylsilane (TMS), may be added.

Data Acquisition (^1H and ^{13}C NMR):

- The NMR tube is placed in the spectrometer.
- The magnetic field is shimmed to achieve homogeneity.
- For ^1H NMR, a standard pulse sequence is used to acquire the spectrum.
- For ^{13}C NMR, a proton-decoupled pulse sequence is typically used.[\[10\]](#) The number of scans is increased to obtain an adequate signal-to-noise ratio due to the low natural abundance of ^{13}C .[\[10\]](#)

^1H NMR Data (400 MHz, CDCl_3):

- δ 1.87 ppm (s, 3H, $-\text{C}\equiv\text{C}-\text{CH}_3$)
- δ 0.14 ppm (s, 9H, $-\text{Si}(\text{CH}_3)_3$)[\[11\]](#)

^{13}C NMR Data: Spectra are available in public databases for reference.[\[7\]](#)[\[12\]](#)

Sample Preparation (Neat Liquid):

- A drop of **1-(Trimethylsilyl)-1-propyne** is placed on the surface of a clean, dry salt plate (e.g., NaCl or KBr).[\[13\]](#)
- A second salt plate is placed on top to create a thin liquid film.[\[13\]](#)

Data Acquisition:

- A background spectrum of the empty spectrometer is recorded.
- The "sandwich" of salt plates containing the sample is placed in the sample holder.
- The IR spectrum is recorded. The instrument software automatically subtracts the background spectrum.[\[14\]](#)

Key IR Absorptions: Characteristic peaks for the C≡C and Si-C bonds are expected. IR spectra are available in public databases.[15]

Sample Introduction and Ionization:

- A small amount of the liquid sample is introduced into the mass spectrometer, often via direct infusion or coupled with a gas chromatograph (GC-MS).
- In the ion source, the molecules are ionized, typically by electron impact (EI), which may cause fragmentation.[16]

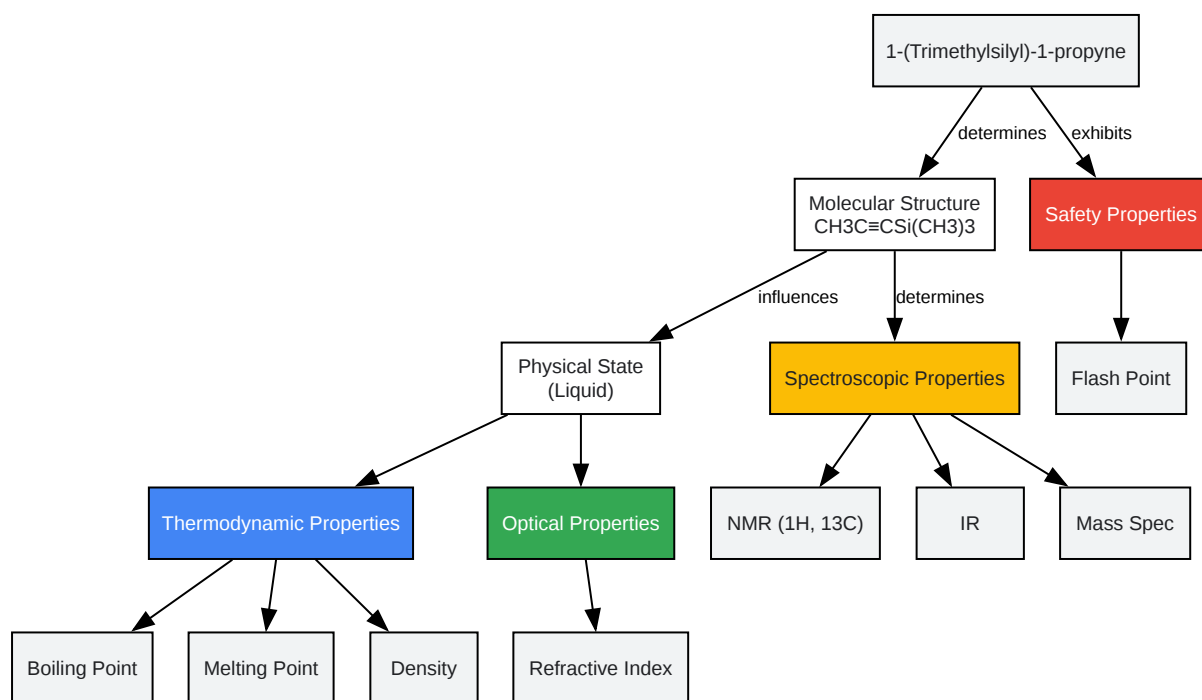
Mass Analysis and Detection:

- The resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio by a mass analyzer.[16]
- The detector records the abundance of each ion at a specific m/z value.

Expected Mass Spectrum: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound, as well as fragment ions. Mass spectra are available in public databases for reference.[17]

Visualizations

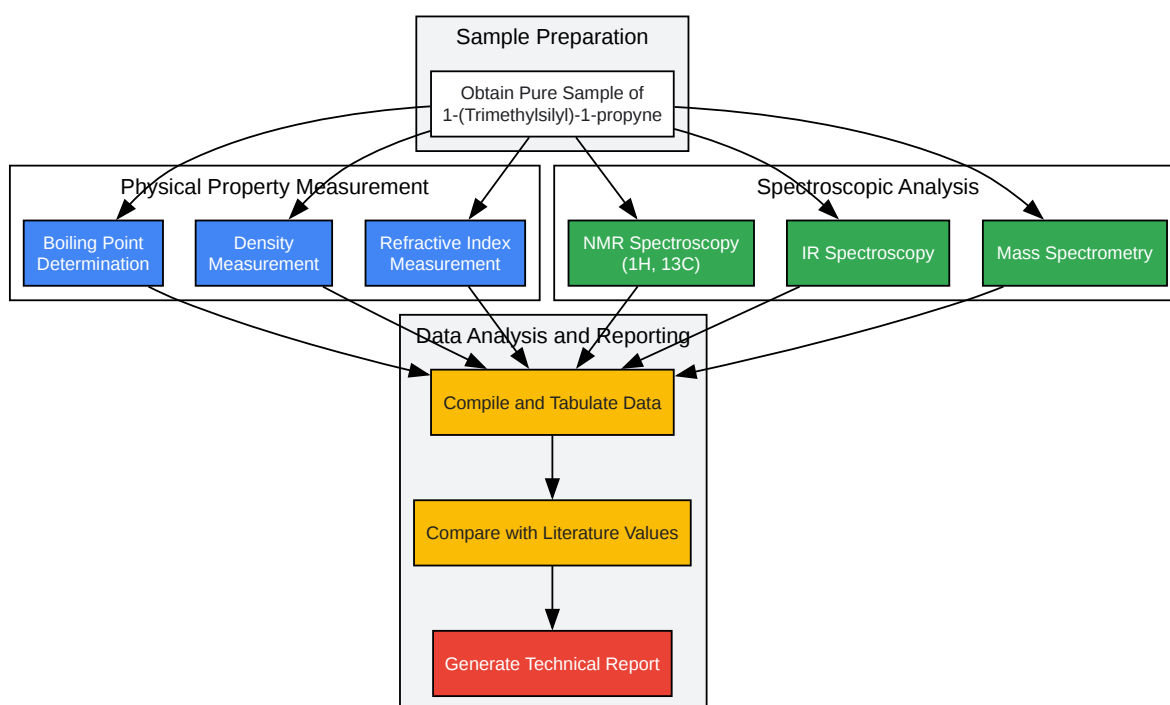
Logical Relationship of Physical Properties



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Caption: Interrelation of the physical properties of **1-(Trimethylsilyl)-1-propyne**.

General Experimental Workflow for Physical Characterization



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Caption: Workflow for the physical characterization of a liquid compound.

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